

Personal protective equipment for handling C26 D,L-Carnitine-d9

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Compound of Interest

Compound Name: C26 D,L-Carnitine-d9

Cat. No.: B12411927

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Essential Safety and Handling Guide for C26 D,L-Carnitine-d9

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **C26 D,L-Carnitine-d9**. The following procedural steps and data are designed to ensure safe operational handling and disposal, fostering a secure laboratory environment.

Physicochemical and Safety Data

While a specific Safety Data Sheet (SDS) for **C26 D,L-Carnitine-d9** is not readily available, data from structurally similar compounds and general chemical safety principles have been compiled to provide the following guidance. **C26 D,L-Carnitine-d9** is a deuterated form of Hexacosanoyl D,L-carnitine.^{[1][2]} It is supplied as a powder and is classified as a combustible solid.^{[3][4]}

Property	Value	Source
Chemical Name	C26 D,L-Carnitine-d9	MedchemExpress
Synonyms	Hexacosanoyl DL-carnitine-d9	Sigma-Aldrich[3]
CAS Number	2260670-67-3	MedchemExpress[1]
Molecular Formula	C ₃₃ H ₅₆ D ₉ NO ₄	MedchemExpress[1]
Molecular Weight	548.93 g/mol	MedchemExpress[1]
Physical Form	Powder	Sigma-Aldrich[3][4]
Storage Temperature	-20°C	Sigma-Aldrich[3][4]
Purity	>99% (TLC)	Sigma-Aldrich[4]
Shipping Condition	Dry Ice	Sigma-Aldrich[3][4]
Combustibility	Combustible Solid	Sigma-Aldrich[3][4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the foundation of safe handling. The following equipment should be worn at all times when handling **C26 D,L-Carnitine-d9**.

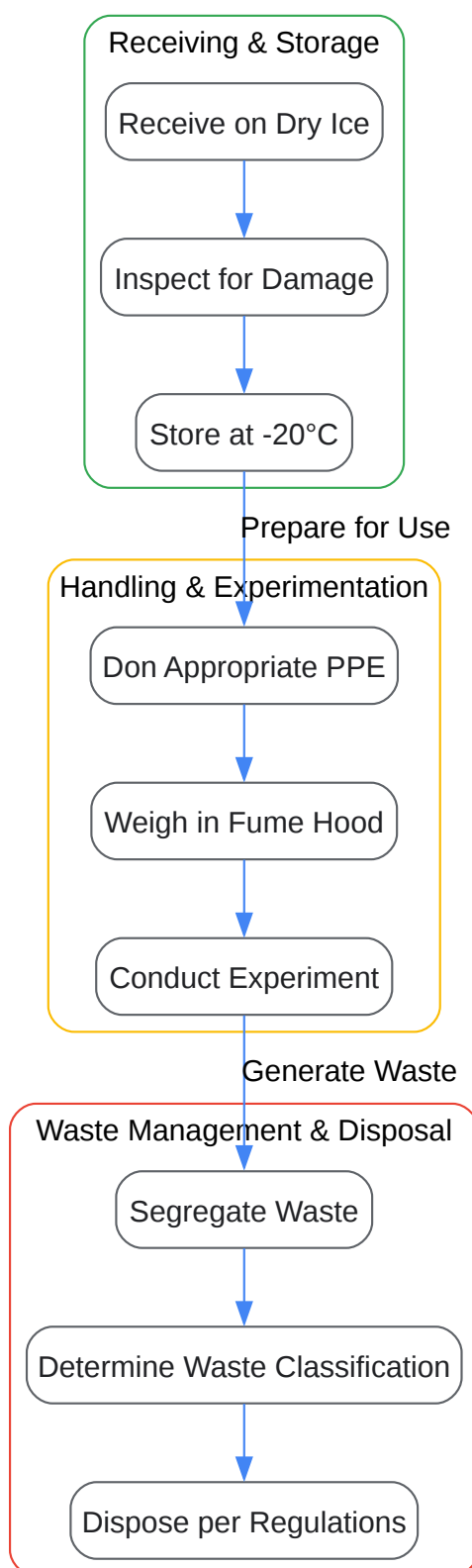
Equipment	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended)	Protects against skin contact. Double gloving provides additional protection against potential tears and contamination.[4]
Eye Protection	ANSI-approved safety glasses or chemical splash goggles	Protects eyes from airborne powder and potential splashes. [5]
Body Protection	Flame-resistant lab coat, fully buttoned	Protects skin from contamination and provides a barrier against a potential fire hazard from the combustible solid.[5]
Respiratory Protection	N95 or higher-rated respirator	Recommended when handling the powder outside of a chemical fume hood to prevent inhalation of fine particles.[6]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical to minimize risk. The following step-by-step protocols provide clear guidance for all stages of the compound's lifecycle in the laboratory.

Experimental Workflow: From Receipt to Disposal

The following diagram outlines the complete handling process for **C26 D,L-Carnitine-d9**.



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Caption: Workflow for **C26 D,L-Carnitine-d9** Handling.

Step-by-Step Handling Protocol

1. Receiving and Storage:

- Verification: Upon receipt, confirm the package contains **C26 D,L-Carnitine-d9** and that the container is intact.
- Storage: Immediately transfer the compound to a designated freezer for storage at -20°C.[3]
[4]

2. Preparation and Weighing:

- PPE: Before handling, put on all required personal protective equipment as outlined in the PPE table.
- Ventilation: Conduct all manipulations of the powder, especially weighing, inside a certified chemical fume hood to minimize inhalation exposure and contain any dust.
- Static Control: Use anti-static weigh boats and tools to prevent ignition of the combustible powder.[7]

3. Experimental Use:

- Containment: Keep containers of the compound sealed when not in use.
- Avoidance: Avoid actions that could generate dust, such as vigorous shaking or scraping.
- Hygiene: After handling, wash hands thoroughly with soap and water.[8]

Emergency Procedures

First Aid:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek medical attention.[9]
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water. If irritation persists, seek medical advice.[9]

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.^[9]

Fire Fighting:

- Extinguishing Media: Use a dry chemical, carbon dioxide, or foam extinguisher. Avoid using water jets, which can spread the powder and create a dust explosion hazard.
- Protective Gear: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).

Accidental Release:

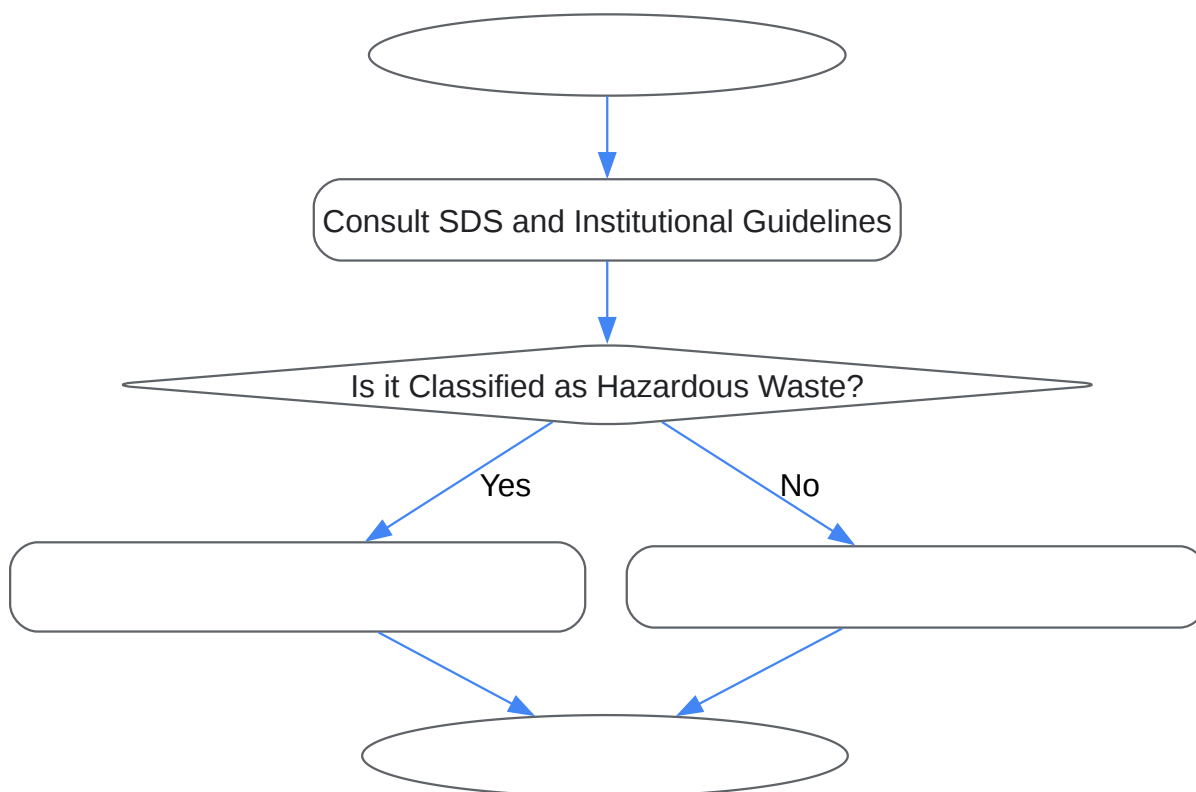
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated, preferably with an exhaust system.
- Containment: Carefully sweep up the spilled powder, avoiding dust generation. Use non-sparking tools.
- Disposal: Place the collected material into a sealed, labeled container for proper waste disposal.

Disposal Plan

Proper disposal is a critical final step in the chemical lifecycle. The classification of **C26 D,L-Carnitine-d9** as hazardous or non-hazardous waste depends on institutional and local regulations.

Waste Disposal Decision Workflow

The following diagram provides a logical flow for determining the correct disposal path.



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Caption: Decision workflow for waste disposal.

Step-by-Step Disposal Protocol

1. Waste Characterization:

- Consult: Review your institution's Environmental Health and Safety (EHS) guidelines to determine if **C26 D,L-Carnitine-d9** or similar chemical compounds are classified as hazardous waste.
- Assumption: In the absence of clear data, it is prudent to handle the waste as potentially hazardous.

2. Non-Hazardous Disposal:

- If confirmed as non-hazardous, collect the solid waste in a sealed, clearly labeled container. [1]
- The label should identify the contents and state that it is "non-hazardous".[1]
- Dispose of the container in the regular laboratory solid waste stream, as directed by your institution.

3. Hazardous Disposal:

- If classified as hazardous, or if the classification is unknown, collect all waste (including contaminated consumables like gloves and weigh boats) in a designated hazardous waste container.
- Label the container with a hazardous waste tag, detailing the contents and associated hazards (e.g., "Combustible Solid," "Irritant").
- Arrange for pickup and disposal by your institution's EHS department or a certified hazardous waste contractor.

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